

7-Fluoro-6-hydroxy-indan-1-one: Technical Profile & Synthesis Guide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Fluoro-6-hydroxy-indan-1-one

Cat. No.: B8185080

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Executive Summary

7-Fluoro-6-hydroxy-indan-1-one (CAS 1260010-60-3) is a highly specialized bicyclic building block used primarily in the development of small-molecule therapeutics.[1] Its structural core—the 1-indanone scaffold—serves as a privileged pharmacophore in medicinal chemistry, particularly for kinase inhibitors, TEAD autopalmitoylation inhibitors, and neuroprotective agents. The specific substitution pattern (7-fluoro, 6-hydroxy) offers unique advantages: the fluorine atom at the 7-position (ortho to the carbonyl) modulates metabolic stability and electronic properties, while the 6-hydroxyl group provides a versatile handle for further functionalization (e.g., etherification, cross-coupling) to expand Structure-Activity Relationships (SAR).[1]

Part 1: Chemical Identity & Physicochemical Properties[1]

This section consolidates the core identifiers and physical constants required for analytical verification and experimental planning.

Property	Data
Chemical Name	7-Fluoro-6-hydroxy-2,3-dihydro-1H-inden-1-one
CAS Registry Number	1260010-60-3
Molecular Formula	C ₉ H ₇ FO ₂
Molecular Weight	166.15 g/mol
Exact Mass	166.0430
Appearance	Off-white to pale beige solid
Predicted Density	1.41 ± 0.1 g/cm ³
Predicted pKa	~7.5 (Phenolic OH)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
SMILES	<chem>O=C1CCC2=C1C(F)=C(O)C=C2</chem>

Part 2: Synthetic Routes & Methodology

The synthesis of **7-fluoro-6-hydroxy-indan-1-one** is non-trivial due to the specific regiochemical requirements.^[1] The most robust industrial route utilizes a Friedel-Crafts cyclization sequence starting from a substituted benzoic acid.^[1] This method ensures the correct placement of the fluorine atom relative to the carbonyl group.^[1]

Retrosynthetic Analysis

To achieve the 7-fluoro substitution, the cyclization must occur at the carbon adjacent to the fluorine atom on the aromatic ring.^[1] This is best achieved using 2-fluoro-3-methoxybenzoic acid as the starting material.^[1] The fluorine atom directs the cyclization to the desired position while the methoxy group protects the phenol.^[1]

Experimental Protocol

Step 1: One-Pot Cyclization to 7-Fluoro-6-methoxy-indan-1-one

This step utilizes a modified Friedel-Crafts reaction involving the in-situ generation of an acid chloride followed by reaction with ethylene gas (or an ethylene equivalent like 3-chloropropionyl chloride).[1]

- Reagents: 2-Fluoro-3-methoxybenzoic acid (1.0 eq), Thionyl Chloride (SOCl_2), Aluminum Chloride (AlCl_3), Ethylene gas (or 1,2-dichloroethane solvent acting as reactant source under specific conditions), DCM.[1]
- Procedure:
 - Dissolve 2-fluoro-3-methoxybenzoic acid in anhydrous DCM.
 - Add SOCl_2 (1.5 eq) and catalytic DMF.[1] Reflux for 2 hours to form the acid chloride.[1] Evaporate volatiles.[1][2]
 - Redissolve the residue in DCM and cool to 0°C .
 - Add AlCl_3 (2.5 eq) portion-wise (exothermic).
 - Bubble Ethylene gas through the solution for 4–6 hours while maintaining temperature at 0 – 5°C . Alternatively, use 3-chloropropionyl chloride in a standard Friedel-Crafts acylation followed by internal alkylation.[1]
 - Quench carefully with ice/HCl. Extract with DCM, wash with brine, and dry over MgSO_4 . [1]
 - Purification: Flash chromatography (Hexanes/EtOAc) to isolate the methylated intermediate.

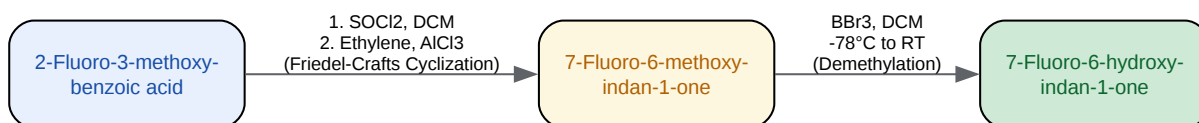
Step 2: Demethylation to **7-Fluoro-6-hydroxy-indan-1-one**

The final step reveals the hydroxyl group using a strong Lewis acid.[1]

- Reagents: Boron Tribromide (BBr_3) (1.0 M in DCM), Anhydrous DCM.[1]
- Procedure:
 - Dissolve 7-fluoro-6-methoxy-indan-1-one in anhydrous DCM under Nitrogen atmosphere.

- Cool the solution to -78°C .
- Add BBr_3 (3.0 eq) dropwise over 20 minutes.[1]
- Allow the reaction to warm to room temperature and stir for 4–12 hours (monitor by TLC/LCMS).
- Quench: Cool to 0°C and slowly add Methanol (violent reaction possible) or saturated NaHCO_3 .
- Isolation: Extract with EtOAc. The product may remain in the aqueous phase at high pH; ensure pH is adjusted to $\sim 4\text{--}5$ for extraction.[1]
- Purification: Recrystallization from Ethanol/Water or column chromatography.[1]

Synthesis Pathway Diagram[1][3]



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Figure 1: Synthetic pathway from substituted benzoic acid to the target indanone via Friedel-Crafts cyclization and demethylation.[1][2][3][4][5]

Part 3: Structural Analysis & Characterization[1]

Validating the structure of **7-fluoro-6-hydroxyindan-1-one** requires careful interpretation of NMR data, specifically to distinguish it from the 4,5- or 5,6- isomers.[1]

Key Spectroscopic Signatures[1][2]

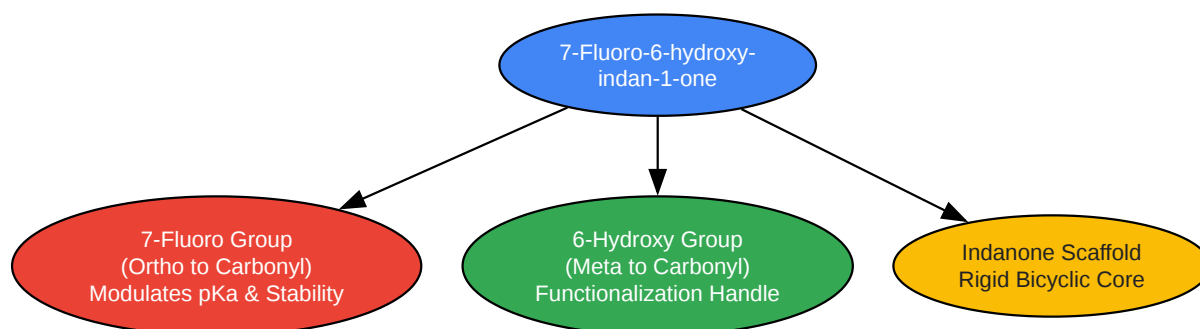
- ^1H NMR (DMSO-d_6):
 - Aromatic Region: Two doublets or a multiplet pattern integrating to 2 protons.[1] The coupling constants (

and

) are critical.[1] The proton at C5 (ortho to F) will show a large H-F coupling (~8-10 Hz).[1]

- Aliphatic Region: Two triplets (or multiplets) around δ 2.5–3.1 ppm corresponding to the C2 and C3 methylene protons of the indanone ring.[1]
- Hydroxyl: A broad singlet (exchangeable with D₂O) typically around δ 9.5–10.5 ppm.[1]
- ¹⁹F NMR:
 - A single signal typically in the range of -130 to -145 ppm.[1] The exact shift confirms the ortho positioning to the carbonyl and hydroxyl groups.[1]
- IR Spectroscopy:
 - C=O Stretch: Strong band at ~1680–1700 cm⁻¹ (characteristic of conjugated ketones).[1]
 - O-H Stretch: Broad band at 3200–3400 cm⁻¹. [1]

Structural Logic Diagram



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Figure 2: Functional decomposition of the molecule highlighting key pharmacophoric elements.
[1]

Part 4: Applications in Drug Discovery[1][6]

TEAD Inhibitor Development

The Hippo signaling pathway is a major target in oncology.[1] Small molecules that bind to the TEAD transcription factors often require a lipophilic pocket binder.[1] The 7-fluoro-indan-1-one core mimics the palmitate pocket interactions, while the 6-hydroxy group allows for the attachment of acrylamide warheads (for covalent inhibition) or polar tails to improve solubility.[1]

Kinase Inhibition

Indanones are bioisosteres of quinazolinones and other kinase scaffolds.[1] The 7-fluoro substitution prevents metabolic oxidation at the electron-rich position, extending the half-life () of the drug candidate.[1]

Neuroprotective Agents

Derivatives of hydroxy-indanones have shown efficacy in inhibiting Acetylcholinesterase (AChE) and Monoamine Oxidase B (MAO-B).[1] The fluorine atom enhances blood-brain barrier (BBB) permeability due to increased lipophilicity without significantly increasing molecular weight.[1]

Part 5: Handling, Stability & Safety

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The phenolic hydroxyl group is susceptible to oxidation over long periods if exposed to air.[1]
- Handling: Wear standard PPE (gloves, lab coat, safety glasses).[1] Avoid inhalation of dust.[1]
- Reactivity:
 - Incompatible with: Strong oxidizing agents, strong bases.[1]
 - Stability: Stable under standard laboratory conditions. Avoid prolonged exposure to light.[1]
- Hazards: Classified as an Irritant (Skin/Eye/Respiratory).[1] Not classified as a PBT (Persistent, Bioaccumulative, Toxic) substance based on current data.[1]

References

- ChemicalBook. (2025).[1][4] **7-Fluoro-6-hydroxy-indan-1-one** Product Database. Retrieved from [1]
- National Institutes of Health (NIH). (2017).[1] Synthesis of 1-indanones with a broad range of biological activity. Beilstein Journal of Organic Chemistry. Retrieved from [Beilstein J. Org. Chem.][[Link](#)1]
- PubChem. (2025).[1][6] 6-Fluoro-1-indanone Compound Summary (Structural Analog Reference). Retrieved from [1]
- ChemScene. (2025). 7-Fluoro-1-indanone Product Information. Retrieved from [1][7]

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Sources

- 1. 6-Hydroxy-1-indanone | C₉H₈O₂ | CID 7020659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 7-Fluoro-1-indanone synthesis - chemicalbook [chemicalbook.com]
- 3. CN105330525A - Preparation method of 7-hydroxy-1-indanone - Google Patents [patents.google.com]
- 4. 7-Fluoro-1-indanone | 651735-59-0 [chemicalbook.com]
- 5. 6-Fluoro-1-indanone | 1481-32-9 [chemicalbook.com]
- 6. 6-Fluoro-1-indanone | C₉H₇FO | CID 1519464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemscene.com [chemscene.com]
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